

In Vivo Application of MRS2957 for Disease Models: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MRS2957

Cat. No.: B10771216

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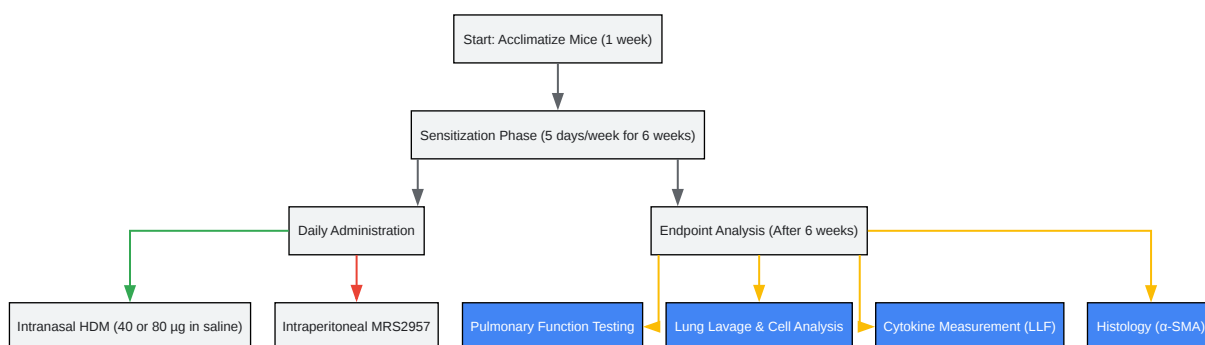
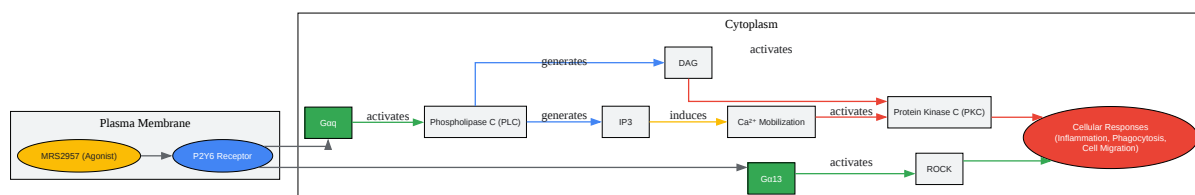
For Researchers, Scientists, and Drug Development Professionals

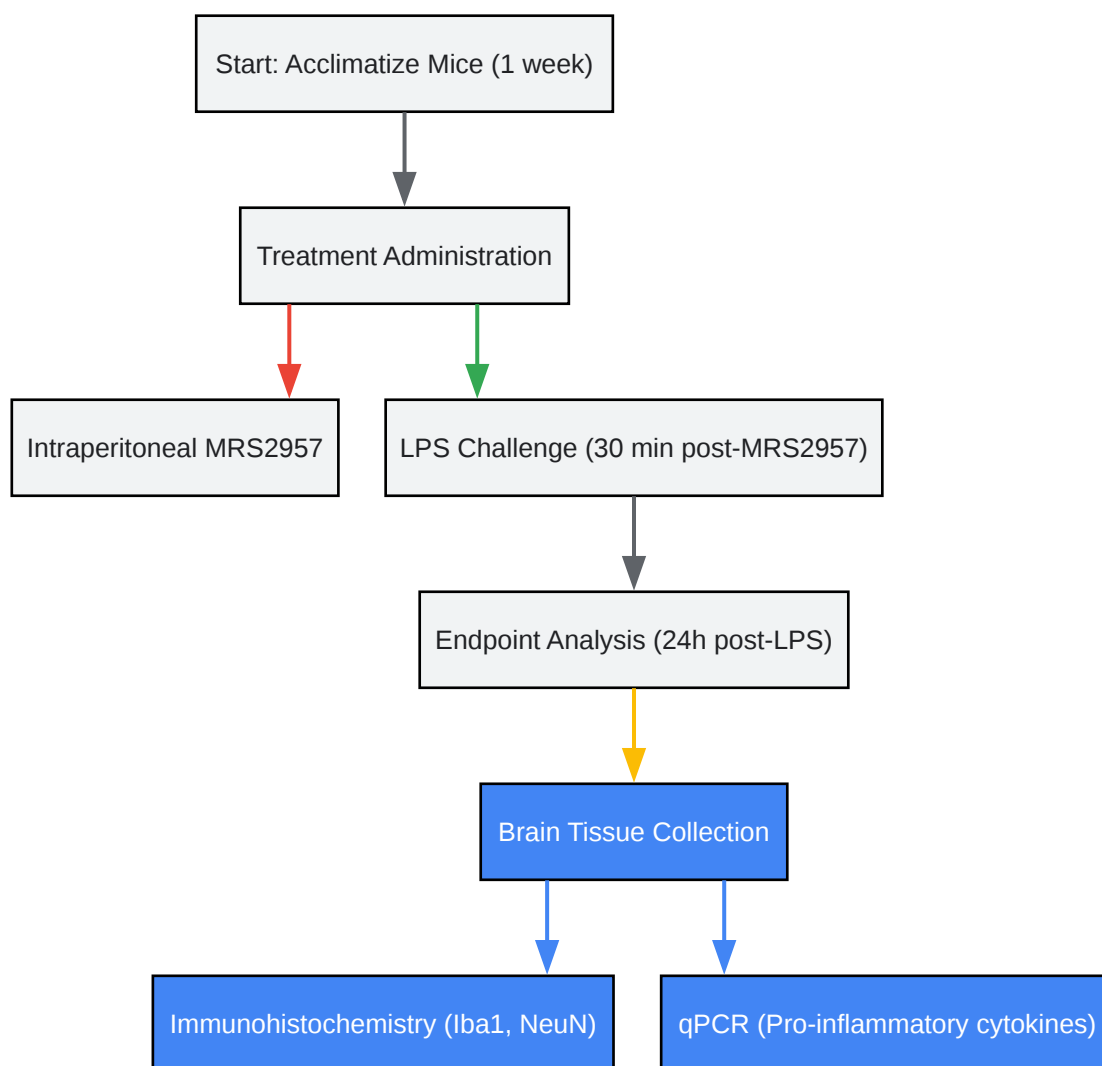
Introduction

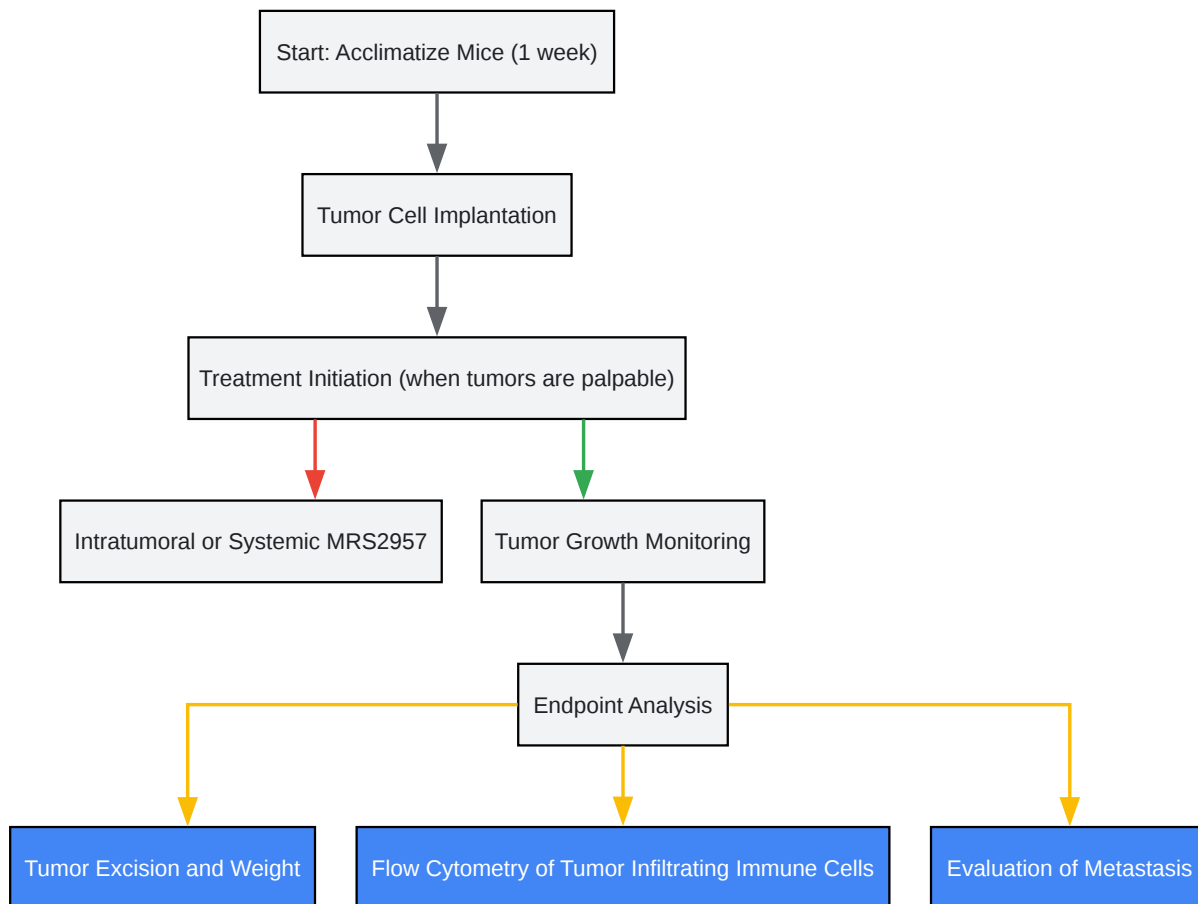
MRS2957 is a potent and selective agonist for the P2Y6 receptor, a G protein-coupled receptor activated by uridine diphosphate (UDP). The P2Y6 receptor is implicated in a variety of physiological and pathological processes, including inflammation, immune responses, and cell migration. These application notes provide an overview of the potential in vivo applications of **MRS2957** in various disease models, based on studies with selective P2Y6 receptor agonists and antagonists. Detailed experimental protocols are provided to guide researchers in utilizing **MRS2957** for in vivo studies.

P2Y6 Receptor Signaling Pathway

Activation of the P2Y6 receptor by agonists such as **MRS2957** initiates a signaling cascade primarily through Gαq and Gα13 proteins. This leads to the activation of downstream effectors, including phospholipase C (PLC), which subsequently mobilizes intracellular calcium and activates protein kinase C (PKC). The Gα13 pathway can activate Rho-associated kinase (ROCK). These pathways collectively influence cellular processes like inflammation, phagocytosis, and cell migration.







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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com